

Personal protective equipment for handling 4'-Methylacetanilide

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Compound of Interest

Compound Name: 4'-Methylacetanilide

Cat. No.: B420711

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Essential Safety and Handling Guide for 4'-Methylacetanilide

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides immediate and essential safety and logistical information for handling **4'-Methylacetanilide**, including detailed operational and disposal plans.

Chemical and Physical Properties

Property	Value
CAS Number	103-89-9[1][2]
Molecular Formula	C9H11NO[1][3][4]
Molecular Weight	149.19 g/mol [4]
Appearance	Beige solid[1][5]
Melting Point	148 - 151 °C / 298.4 - 303.8 °F[1][5]
Boiling Point	307.8°C at 760 mmHg[4]
Flash Point	168 °C / 334.4 °F[1][5]
Solubility	No information available
Specific Gravity	1.210[1][5]

Hazard Identification and Personal Protective Equipment (PPE)

4'-Methylacetanilide is considered hazardous and can be harmful if swallowed. It may cause skin, eye, and respiratory tract irritation.[1][2][5][6] Therefore, adherence to strict safety protocols and the use of appropriate personal protective equipment are mandatory.

Required Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[3]
- Respiratory Protection: Use a NIOSH or European Standard EN 149 approved respirator when ventilation is inadequate or whenever necessary to prevent inhalation of dust.[3]

Operational Plan for Safe Handling

A systematic approach to handling **4'-Methylacetanilide** is crucial to minimize exposure and ensure safety.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure safety shower and eyewash stations are readily accessible.
- Minimize dust generation and accumulation during handling.[3]

2. Weighing and Transferring:

- Wear all required PPE before handling the chemical.
- Use a spatula or other appropriate tool to handle the solid material. Avoid creating dust clouds.
- If transferring to a new container, ensure it is properly labeled.

3. During Experimentation:

- Keep the container tightly closed when not in use.[3]
- Avoid contact with eyes, skin, and clothing.[3]
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling and before leaving the laboratory.[3]

Emergency First Aid Procedures

In case of accidental exposure, immediate and appropriate first aid is critical.

- Ingestion: If conscious and alert, rinse the mouth and drink 2-4 cupfuls of milk or water. Do NOT induce vomiting. Seek immediate medical attention.[3]
- Inhalation: Remove the individual from the exposure to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate

medical aid.[1][3]

- Skin Contact: Flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid.[1][3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[1][3]

Disposal Plan

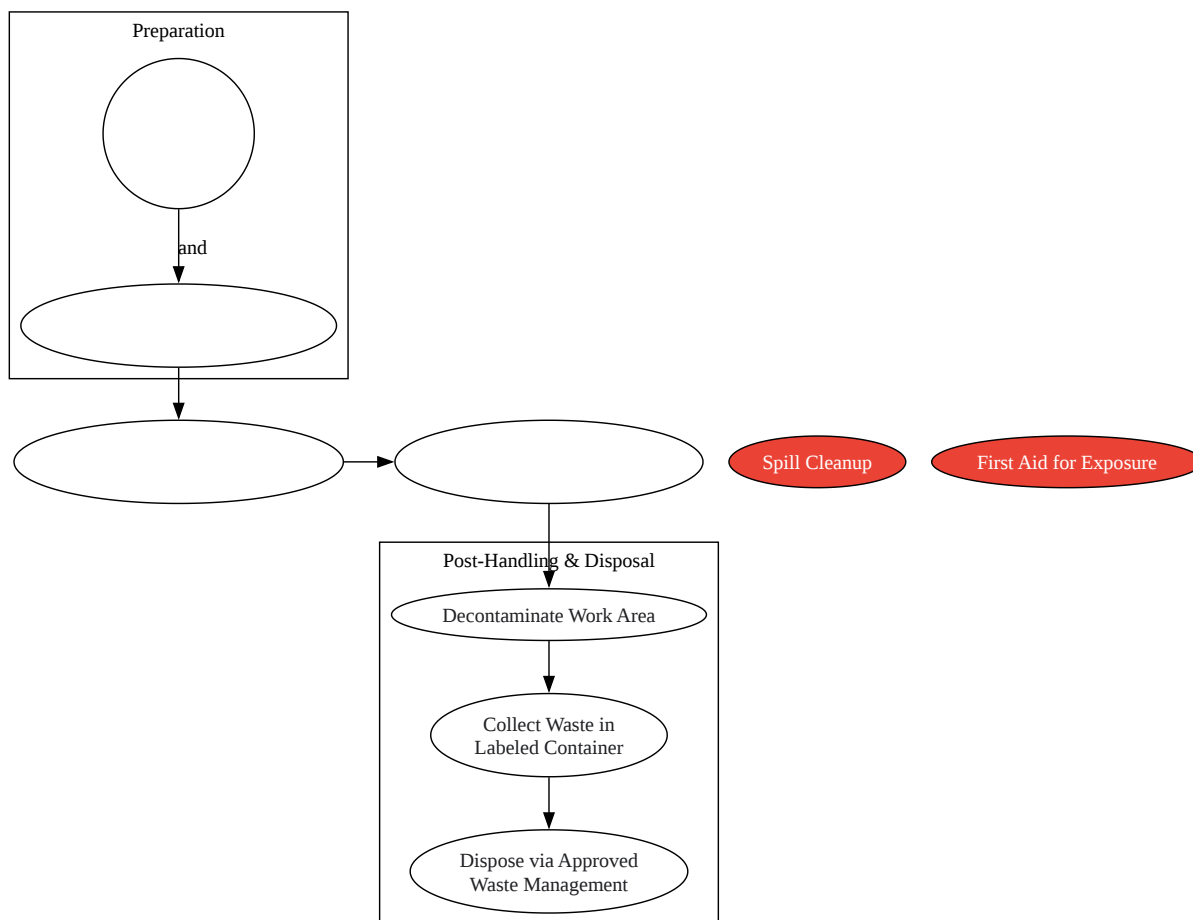
Proper disposal of **4'-Methylacetanilide** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect waste **4'-Methylacetanilide** in a suitable, labeled, and tightly closed container for disposal.[3]
- For spills, sweep up the material, avoiding dust generation, and place it into a suitable container for disposal.[3]

2. Disposal Method:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1][5]
- Relatively unreactive organic reagents should be collected in container A. If halogenated, they should be collected in container B. For solid residues use container C.[2]



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